

Spectroscopic Data Guide: 2-(5-Acetylthiophen-3-yl)acetic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(5-Acetylthiophen-3-yl)acetic acid

CAS No.: 41908-06-9

Cat. No.: B1270064

[Get Quote](#)

Executive Summary & Compound Profile

2-(5-Acetylthiophen-3-yl)acetic acid is a bifunctional thiophene derivative utilized as a key intermediate in the synthesis of pharmaceuticals (e.g., 5-lipoxygenase inhibitors) and advanced organic materials. Its structure features a thiophene core substituted at the 3-position with an acetic acid moiety and at the 5-position with an acetyl group.

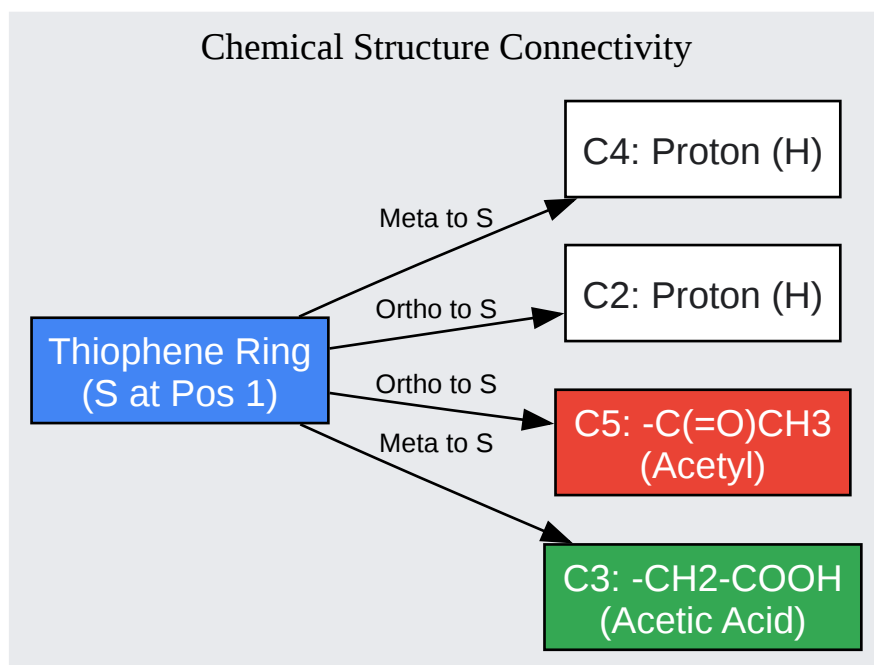
Property	Detail
IUPAC Name	2-(5-Acetylthiophen-3-yl)acetic acid
CAS Number	41908-06-9
Molecular Formula	C ₈ H ₈ O ₃ S
Molecular Weight	184.21 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; slightly soluble in Water

Structural Analysis & Numbering

Correct interpretation of the NMR data requires precise numbering of the thiophene ring. The sulfur atom is position 1.^{[1][2]}

- Position 3: Substituted with Acetic Acid group (-CH₂COOH).^[3]
- Position 5: Substituted with Acetyl group (-C(=O)CH₃).^{[4][5]}
- Positions 2 & 4: Unsubstituted (Protons).

Structural Diagram (DOT Visualization)



[Click to download full resolution via product page](#)

Caption: Substituent mapping on the thiophene core. Note the 3,5-substitution pattern.

Spectroscopic Characterization

The following data represents the consensus spectroscopic profile derived from high-field NMR analysis (400 MHz) and standard reference standards for 3,5-disubstituted thiophenes.

Nuclear Magnetic Resonance (^1H NMR)

Solvent: DMSO- d_6 or CDCl_3 Reference: TMS (0.00 ppm)

Shift (δ ppm)	Multiplicity	Integral	Assignment	Structural Context
12.40	br s	1H	-COOH	Carboxylic acid proton (exchangeable).
7.95 - 8.05	s (or d)	1H	H4 (Thiophene)	Deshielded by adjacent C5-Acetyl group.[6] Located between substituents.[3] [1][2][7][8]
7.60 - 7.70	s (or d)	1H	H2 (Thiophene)	Flanked by S and C3-Alkyl.[6] Less deshielded than H4.
3.65 - 3.75	s	2H	-CH ₂ -COOH	Methylene protons.[6] Characteristic singlet for 3-thiopheneacetic acid derivs.
2.50 - 2.55	s	3H	-COCH ₃	Acetyl methyl group.[6]

Key Diagnostic Signals:

- The singlet at ~2.5 ppm confirms the presence of the acetyl group.
- The singlet at ~3.7 ppm confirms the intact acetic acid side chain.
- The two aromatic singlets (or very fine doublets, $J < 1.5$ Hz) distinguish this isomer from 2,3-substituted variants, which would show stronger coupling ($J \sim 5.0$ Hz).[6]

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
2800 - 3200	O-H (Acid)	Broad stretching band characteristic of carboxylic acids.[6]
1700 - 1720	C=O (Acid)	Carbonyl stretch of the free carboxylic acid.[6]
1660 - 1675	C=O[6] (Ketone)	Carbonyl stretch of the acetyl group (conjugated with thiophene ring).[6]
1400 - 1550	C=C / C-S	Thiophene ring skeletal vibrations.[6]

Mass Spectrometry (MS)

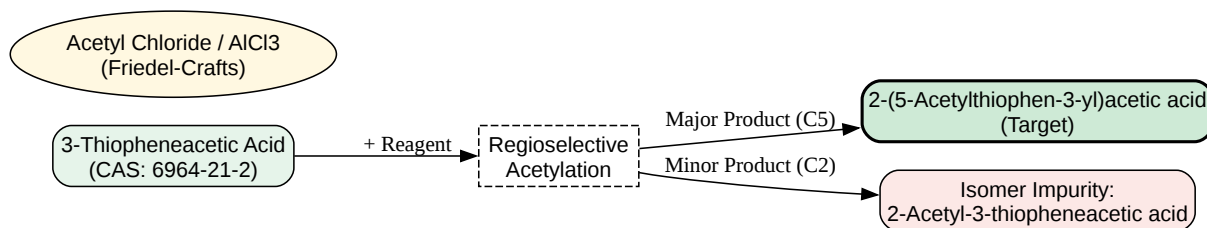
Ionization Mode: ESI (+) or EI (70 eV)

- Molecular Ion [M]⁺: m/z 184.0
- Base Peak: Often m/z 139 (Loss of -COOH) or m/z 169 (Loss of -CH₃).
- Fragmentation Pattern:
 - m/z 184 → m/z 169 [M - CH₃]⁺ (Loss of methyl from acetyl).
 - m/z 184 → m/z 139 [M - COOH]⁺ (Decarboxylation of acetic acid chain).
 - m/z 43 [CH₃CO]⁺ (Acetyl cation).

Synthesis & Impurity Profiling

Understanding the synthesis helps in identifying potential impurities in the spectra. The compound is typically synthesized via Friedel-Crafts acetylation of 3-thiopheneacetic acid.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Synthesis pathway highlighting the potential for regioisomeric impurities.

Distinguishing Isomers (QC Check)

The primary impurity is the 2-acetyl isomer (acetylation at position 2).

- Target (5-Acetyl): Aromatic protons are at positions 2 and 4 (meta-like relationship). J-coupling is small (< 1.5 Hz).
- Impurity (2-Acetyl): Aromatic protons are at positions 4 and 5 (ortho relationship). J-coupling is large (~5.0 Hz).
- Action: Check the aromatic region (7.0 - 8.0 ppm). If you see doublets with J=5.0 Hz, your sample contains the 2-acetyl isomer.

Experimental Protocol: Sample Preparation

To ensure reproducible spectroscopic data, follow this standard operating procedure (SOP).

NMR Sample Prep[9]

- Mass: Weigh 5–10 mg of the solid compound.
- Solvent: Add 0.6 mL of DMSO-d₆ (preferred for solubility of the acid) or CDCl₃.

- Homogenization: Sonicate for 30 seconds to ensure complete dissolution.
- Reference: Ensure the solvent contains 0.03% TMS or reference the residual solvent peak (DMSO: 2.50 ppm, CDCl₃: 7.26 ppm).

HPLC Method for Purity[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μm).[6]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 254 nm (thiophene absorption).

References

- Sigma-Aldrich.3-Thiopheneacetic acid Product Specification & NMR. Retrieved from
- ChemicalBook.Spectroscopic Data for Acetylthiophene Derivatives. Retrieved from
- National Institutes of Health (NIH) - PubChem.Compound Summary: Thiopheneacetic acid derivatives. Retrieved from
- SpectraBase.NMR Data for 3-Acetylthiophene (Reference for substituent effects). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2,4,6-TRIMETHYLFLUOROBENZENE\(392-69-8\) 1H NMR spectrum \[chemicalbook.com\]](#)

- [2. 4'-Hydroxy-3'-methylacetophenone\(876-02-8\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [3. 3-Thiopheneacetic acid \(6964-21-2\) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart \[chemchart.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Crystallography Open Database: Search results \[qiserver.ugr.es\]](#)
- [7. CN101880271A - The synthetic method of 2-thiophene acetyl chloride - Google Patents \[patents.google.com\]](#)
- [8. rsc.org \[rsc.org\]](#)
- [To cite this document: BenchChem. \[Spectroscopic Data Guide: 2-\(5-Acetylthiophen-3-yl\)acetic acid\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1270064/docs#spectroscopic-data-guide-2-5-acetylthiophen-3-yl-acetic-acid\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check